

The Untapped Potential of Disperse Yellow 39 in Material Science: A Technical Guide

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Compound of Interest

Compound Name: Disperse Yellow 39

CAS No.: 2229825-63-0

Cat. No.: B16378903

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For Researchers, Scientists, and Drug Development Professionals

Disperse Yellow 39 (DY-39), a methine-class dye traditionally used in the textile industry for its vibrant yellow hue and good fastness on synthetic fibers, holds significant, yet largely unexplored, potential for advanced applications in material science.^[1] Its molecular structure, characterized by a conjugated system, suggests inherent photophysical properties that could be harnessed for the development of novel functional materials. This technical guide provides an in-depth analysis of the core properties of **Disperse Yellow 39** and explores its promising future in areas such as nonlinear optics, polymer science, and sensor technology. While direct research into these applications for DY-39 is nascent, this document draws upon data from analogous disperse dyes and outlines detailed experimental protocols to facilitate further investigation.

Core Properties of Disperse Yellow 39

A comprehensive understanding of the fundamental physicochemical properties of **Disperse Yellow 39** is crucial for its application in material science. The following table summarizes its key characteristics.

Property	Value	Reference
Chemical Name	2-[[4-(dimethylamino)phenyl]methylidene]-1H-indol-3-one	[2]
C.I. Name	Disperse Yellow 39, 480095	[1]
CAS Number	12236-29-2	[1]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O	[1]
Molecular Weight	264.32 g/mol	[1]
Appearance	Yellow to red-light yellow powder	[3]
Melting Point	232-234 °C	
Boiling Point (Predicted)	466.0 ± 45.0 °C	
Solubility	Insoluble in water; soluble in organic solvents like dichloromethane (slightly), ethanol (very slightly), and methanol (slightly).	

Potential Applications in Nonlinear Optics

Materials with strong nonlinear optical (NLO) properties are in high demand for applications in photonics and optoelectronics, including optical switching and data storage. Organic dyes, with their extended π -conjugated systems, are excellent candidates for exhibiting NLO behavior. While direct NLO studies on **Disperse Yellow 39** are not readily available, research on the structurally similar Disperse Yellow 7 provides compelling evidence for its potential.

A study on Disperse Yellow 7 doped in a PMMA-MA polymer film revealed significant third-order NLO properties.[4] These findings suggest that **Disperse Yellow 39**, when incorporated into a suitable polymer matrix, could exhibit similar characteristics. The table below presents the NLO data for Disperse Yellow 7, which can serve as a benchmark for future studies on **Disperse Yellow 39**.

Parameter	Value (for Disperse Yellow 7)	Unit
Nonlinear Refractive Index (n_2)	$\sim 10^{-7}$	cm^2/W
Nonlinear Absorption Coefficient (β)	$\sim 10^{-3}$	cm/W
Third-Order Optical Susceptibility ($\chi^{(3)}$)	$\sim 10^{-6}$	esu

Experimental Protocol: Z-Scan Technique for NLO Characterization

The Z-scan technique is a simple yet powerful method for measuring the sign and magnitude of the nonlinear refractive index and the nonlinear absorption coefficient of a material.

Objective: To determine the third-order nonlinear optical properties of **Disperse Yellow 39** in a polymer film.

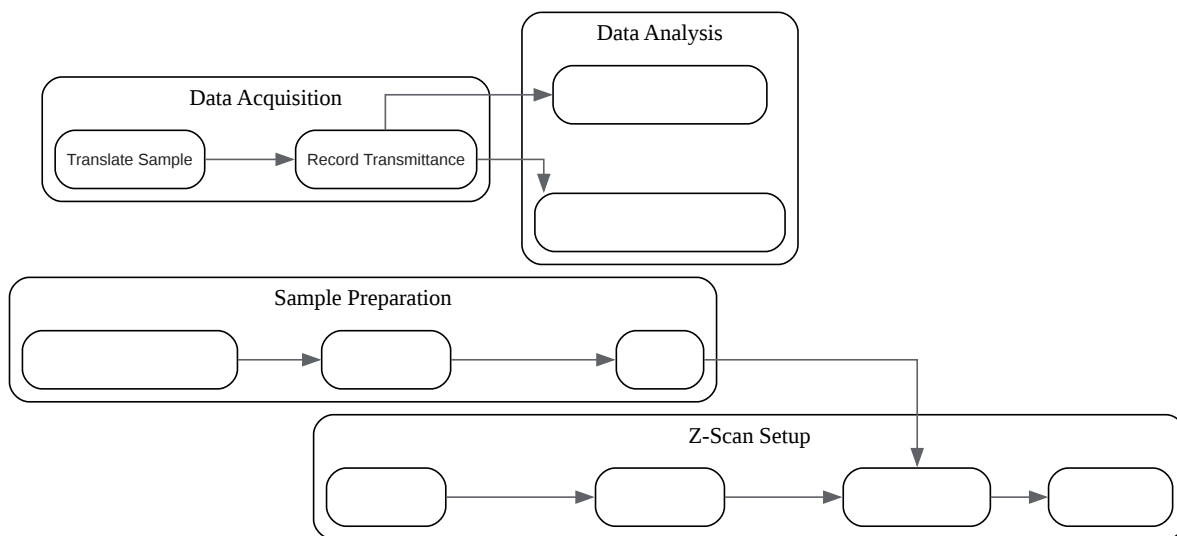
Materials:

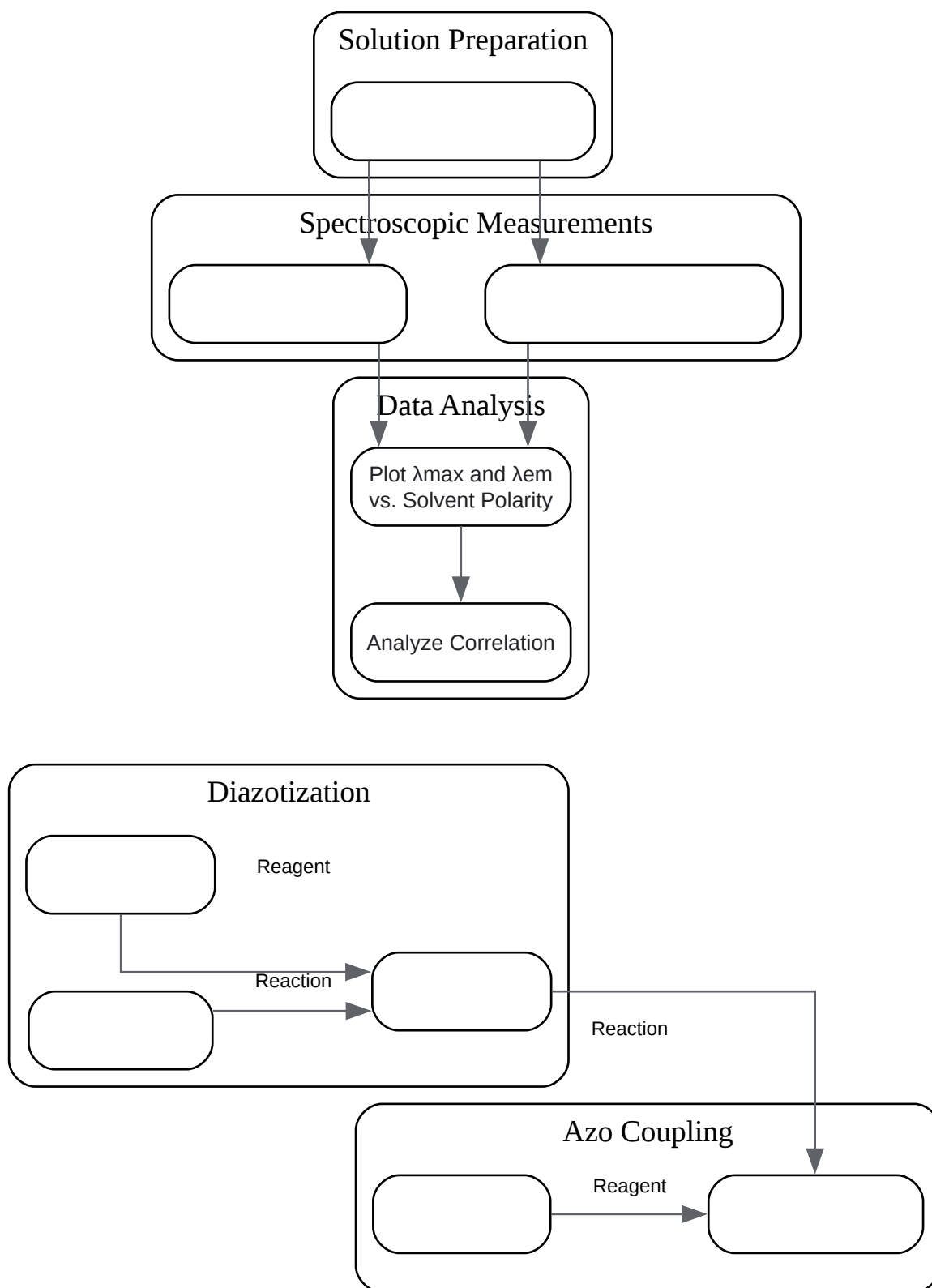
- **Disperse Yellow 39**
- Poly(methyl methacrylate) (PMMA) or other suitable transparent polymer
- Appropriate solvent (e.g., chloroform, THF)
- High-power laser (e.g., continuous wave (CW) or pulsed Nd:YAG laser)
- Focusing lens
- Photodetector
- Translation stage

Procedure:

- Sample Preparation:

- Dissolve a known concentration of **Disperse Yellow 39** and the host polymer in a suitable solvent.
- Cast the solution onto a clean glass substrate using a technique such as spin coating or drop casting to form a thin film of uniform thickness.
- Ensure the film is completely dry before measurement.
- Z-Scan Setup:
 - Align the laser beam to pass through the focusing lens.
 - Mount the sample on a computer-controlled translation stage that can move it along the z-axis (the direction of laser propagation) through the focal point of the lens.
 - Place a photodetector far from the sample to measure the transmitted intensity. For closed-aperture Z-scan (to measure n_2), place an aperture before the detector. For open-aperture Z-scan (to measure β), remove the aperture.
- Data Acquisition:
 - Translate the sample through the focal point of the lens while recording the transmitted laser intensity at the photodetector as a function of the sample's position (z).
 - Perform a closed-aperture scan to obtain a transmittance curve with a characteristic peak-valley shape, which is indicative of the sign and magnitude of n_2 .
 - Perform an open-aperture scan to obtain a transmittance curve with a peak or valley at the focus, which reveals the nonlinear absorption characteristics.
- Data Analysis:
 - Analyze the normalized transmittance data from the closed- and open-aperture scans to calculate the nonlinear refractive index (n_2) and the nonlinear absorption coefficient (β), respectively.





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